

An In-depth Technical Guide on 6-Methoxypyrazine-2-carboxylic acid

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Compound of Interest

Compound Name: 6-Methoxypyrazine-2-carboxylic acid

Cat. No.: B183360

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This technical guide provides essential physicochemical data for **6-Methoxypyrazine-2-carboxylic acid**, a heterocyclic compound of interest in various research and development applications. The following sections detail its core molecular properties and illustrate the fundamental relationship between its nomenclature and chemical characteristics.

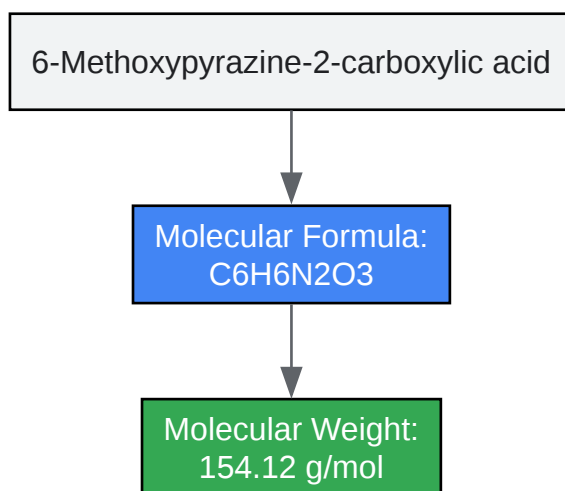
Core Molecular Data

The fundamental molecular attributes of **6-Methoxypyrazine-2-carboxylic acid** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value
Molecular Formula	C6H6N2O3[1][2][3][4]
Molecular Weight	154.12 g/mol [2][3]
Alternate Molecular Weight	154.125 g/mol [1], 154.13 g/mol

Logical Relationship of Chemical Properties

The chemical identity of a compound is established through its name, which corresponds to a unique molecular formula and a calculated molecular weight. The diagram below illustrates this direct, hierarchical relationship for **6-Methoxypyrazine-2-carboxylic acid**.



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Caption: Relationship between compound name, formula, and molecular weight.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 6-Methoxypyrazine-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at:

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